Spectroscopic Characterization of Fmoc-NH(CH2)2NH2·HCl: A Technical Guide

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Compound of Interest

Compound Name:	*Mono-fmoc ethylene diamine hydrochloride*
CAS No.:	*166410-32-8*
Cat. No.:	*B613349*

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Introduction

N-(9-Fluorenylmethoxycarbonyl)-1,2-diaminoethane hydrochloride (Fmoc-NH(CH2)2NH2·HCl) is a pivotal building block in contemporary peptide synthesis and drug delivery research. The strategic placement of the base-labile Fmoc protecting group on one of the amino functionalities of ethylenediamine allows for selective elongation of peptide chains or the attachment of payloads, while the hydrochloride salt of the remaining primary amine enhances solubility and stability. Accurate and comprehensive spectroscopic characterization is paramount to verify the identity, purity, and structural integrity of this reagent, ensuring the reliability and reproducibility of downstream applications.

This in-depth technical guide provides a comprehensive overview of the key spectroscopic data for Fmoc-NH(CH2)2NH2·HCl, including Proton Nuclear Magnetic Resonance (^{1}H NMR), Carbon-13 Nuclear Magnetic Resonance (^{13}C NMR), Fourier-Transform Infrared (FT-IR) Spectroscopy, and Mass Spectrometry (MS). The guide details field-proven experimental protocols and provides an expert interpretation of the spectral data, grounded in fundamental principles of spectroscopic analysis.

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Molecular Structure

The structural integrity of Fmoc-NH(CH2)2NH2·HCl is the foundation of its utility. The molecule comprises the bulky, aromatic fluorenylmethoxycarbonyl (Fmoc) group attached to one of the nitrogen atoms of the ethylenediamine linker, with the other nitrogen atom protonated as a hydrochloride salt.

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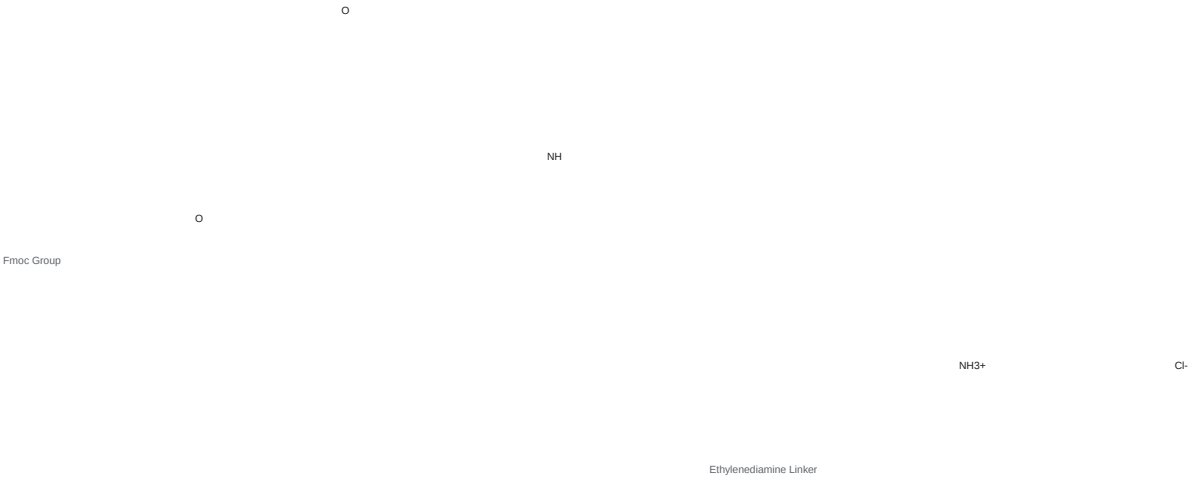

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Caption: Molecular structure of Fmoc-NH(CH2)2NH2·HCl.

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^{1}H Nuclear Magnetic Resonance (^{1}H NMR) Spectroscopy

^{1}H NMR spectroscopy is a powerful technique for elucidating the proton environment within a molecule. The spectrum of Fmoc-NH(CH2)2NH2·HCl provides characteristic signals for the fluorenyl, methoxy, and ethylenediamine moieties.

Experimental Protocol: ^{1}H NMR

- Sample Preparation: Dissolve 5-10 mg of Fmoc-NH(CH2)2NH2·HCl in 0.6-0.8 mL of a suitable deuterated solvent, such as Deuterium Oxide (D_2O) or Dimethyl Sulfoxide-d_6 (DMSO-d_6). The choice of solvent is critical as it can influence the chemical shifts of exchangeable protons (NH and NH_3^+).
- Instrumentation: Acquire the spectrum on a 400 MHz or higher field NMR spectrometer.[1]
- Acquisition Parameters:
  - Pulse Sequence: Standard single-pulse experiment.
  - Number of Scans: 16-64 scans to ensure a good signal-to-noise ratio.
  - Relaxation Delay: 1-2 seconds.[1]
  - Spectral Width: 0-12 ppm.[2]
- Data Processing: Apply Fourier transformation, phase correction, and baseline correction. Calibrate the chemical shifts using the residual solvent peak as an internal standard.

Data Interpretation and Expected Chemical Shifts

The expected ^{1}H NMR spectrum will exhibit distinct signals corresponding to the different proton environments in the molecule. The aromatic protons of the Fmoc group will appear in the downfield region, while the aliphatic protons of the ethylenediamine linker and the methoxy group will be found in the upfield region.

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Proton Assignment	Expected Chemical Shift (δ, ppm)	Multiplicity	Integration
Aromatic (Fmoc)	7.20 - 7.90	Multiplet	8H
CH (Fmoc)	4.20 - 4.40	Triplet	1H
CH_2 (Fmoc)	~4.10	Doublet	2H
CH_2 (Ethylenediamine, adjacent to NH-Fmoc)	~3.20	Multiplet	2H
CH_2 (Ethylenediamine, adjacent to NH_3^+)	~2.90	Multiplet	2H
NH (Carbamate)	~7.50 (in DMSO-d_6)	Broad Singlet	1H
NH_3^+ (Ammonium)	~8.00 (in DMSO-d_6)	Broad Singlet	3H

Note: Chemical shifts are approximate and can vary depending on the solvent and concentration.[3] The signals for the NH and NH_3^+ protons may be broad and their chemical shifts are highly dependent on the solvent and temperature. In D_2O, these protons will exchange with deuterium and the signals will disappear.

^{13}C Nuclear Magnetic Resonance (^{13}C NMR) Spectroscopy

^{13}C NMR spectroscopy provides valuable information about the carbon skeleton of the molecule. Each unique carbon atom gives a distinct signal, allowing for confirmation of the molecular structure.

Experimental Protocol: ^{13}C NMR

- Sample Preparation: Prepare a more concentrated sample than for ^1H NMR, typically 20-50 mg in 0.6-0.8 mL of a deuterated solvent.

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- Instrumentation: Use a 100 MHz or higher NMR spectrometer equipped with a broadband probe.[4]
- Acquisition Parameters:
  - Pulse Sequence: Proton-decoupled experiment.[4]
  - Number of Scans: A higher number of scans (e.g., 1024 or more) is generally required due to the low natural abundance of ^{13}C.[4][5]
  - Relaxation Delay: 2-5 seconds.[4]
  - Spectral Width: 0-200 ppm.[4][6]
- Data Processing: Similar to ^{1}H NMR, process the data with Fourier transformation, phase correction, and baseline correction. Chemical shifts are referenced to the solvent signal.

Data Interpretation and Expected Chemical Shifts

The proton-decoupled ^{13}C NMR spectrum will show singlet peaks for each carbon environment. The carbonyl carbon of the carbamate group is a key diagnostic signal in the downfield region.

Carbon Assignment	Expected Chemical Shift (δ, ppm)
C=O (Carbamate)	~156
Aromatic C (Fmoc, quaternary)	~144, ~141
Aromatic CH (Fmoc)	~128, ~127, ~125, ~120
CH (Fmoc)	~66
CH_2 (Fmoc)	~47
CH_2 (Ethylenediamine, adjacent to NH-Fmoc)	~42
CH_2 (Ethylenediamine, adjacent to NH_3^+)	~39

Note: Chemical shifts are approximate and based on typical values for similar functional groups.[7][8] The exact chemical shift of the ethylenediamine carbons can be influenced by the

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protonation state and the solvent. For instance, the ^{13}C NMR spectrum of ethylenediamine dihydrochloride in D_2O shows a signal around 39-40 ppm.[9]

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation. The spectrum of Fmoc-NH(CH2)2NH2·HCl will display characteristic absorption bands for the carbamate, amine, and aromatic functionalities.

Experimental Protocol: FT-IR

- Sample Preparation: For solid samples, the KBr pellet method or the Attenuated Total Reflectance (ATR) technique can be used.[10][11]
  - KBr Pellet: Grind 1-2 mg of the sample with approximately 100-200 mg of dry KBr powder and press the mixture into a thin, transparent pellet.[10][12]
  - ATR: Place a small amount of the solid sample directly onto the ATR crystal and apply pressure to ensure good contact.[10]
- Instrumentation: Use a standard FT-IR spectrometer.
- Data Acquisition:
  - Scan Range: 4000 - 400 cm^{-1}.
  - Resolution: 4 cm^{-1}.
  - Number of Scans: 16-32 scans.
- Data Processing: Perform a background subtraction.

Data Interpretation and Characteristic Absorption Bands

The FT-IR spectrum provides a fingerprint of the molecule's functional groups.

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Vibrational Mode	Expected Wavenumber (cm^{-1})	Functional Group
N-H Stretch (Amine Salt)	3200 - 2800 (broad)	$R-NH_3^+$
N-H Stretch (Carbamate)	~3300	R-NH-C=O
C-H Stretch (Aromatic)	3100 - 3000	Ar-H
C-H Stretch (Aliphatic)	3000 - 2850	C-H
C=O Stretch (Carbamate)	~1690	N-C=O
N-H Bend (Amine Salt)	~1600 - 1500	$R-NH_3^+$
C=C Stretch (Aromatic)	~1600, ~1450	Aromatic Ring
C-N Stretch	~1250	C-N

The broad absorption in the 3200-2800 cm^{-1} region is characteristic of the stretching vibrations of the ammonium (NH_3^+) group.[13] The strong carbonyl absorption around 1690 cm^{-1} is a hallmark of the carbamate linkage in the Fmoc group.[14]

Mass Spectrometry (MS)

Mass spectrometry is a destructive analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. It is used to determine the molecular weight and can provide structural information through fragmentation analysis.

Experimental Protocol: MS

- Sample Preparation: Dissolve a small amount of the sample in a suitable solvent, such as a mixture of water and acetonitrile, to a concentration of approximately 1 mg/mL.
- Instrumentation: An electrospray ionization (ESI) source coupled to a quadrupole, time-of-flight (TOF), or Orbitrap mass analyzer is commonly used.[15]
- Data Acquisition:
  - Ionization Mode: Positive ion mode is typically used to observe the protonated molecule $[M+H]^+$.

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- Mass Range: Scan a range appropriate for the expected molecular weight (e.g., m/z 100-500).

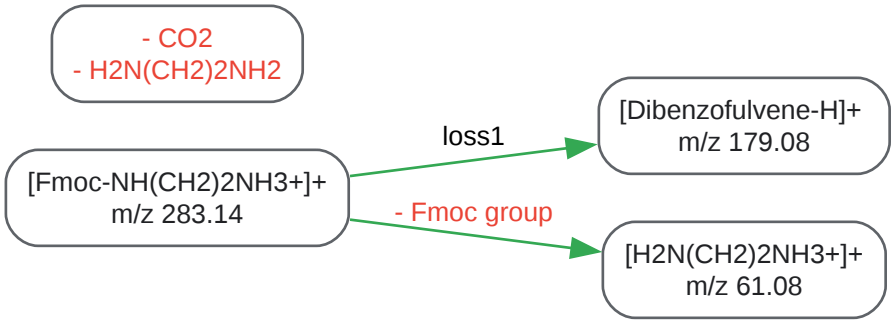
- Data Analysis: Identify the molecular ion peak and analyze the fragmentation pattern if tandem MS (MS/MS) is performed.

Data Interpretation and Expected Fragmentation

The molecular formula of the free base, Fmoc-NH(CH2)2NH2, is $C_{17}H_{18}N_2O_2$ with a molecular weight of 282.34 g/mol . The hydrochloride salt will have a molecular weight of 318.80 g/mol . In positive mode ESI-MS, the expected molecular ion peak would be for the protonated free base $[M+H]^+$ at m/z 283.14.

Proposed Fragmentation Pathway:

Under collision-induced dissociation (CID) in an MS/MS experiment, the Fmoc group is known to produce a characteristic fragment at m/z 179, corresponding to the dibenzofulvene cation following the loss of CO_2 and the attached amine.



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Caption: Proposed ESI-MS fragmentation of Fmoc-NH(CH2)2NH2.

Conclusion

The spectroscopic techniques of NMR, FT-IR, and MS provide a powerful and complementary suite of tools for the comprehensive characterization of Fmoc-NH(CH2)2NH2·HCl. This guide has outlined the standard methodologies for data acquisition and provided an in-depth interpretation of the expected spectral features. By adhering to these protocols and understanding the key diagnostic signals, researchers, scientists, and drug development

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professionals can confidently verify the quality of this essential reagent, thereby ensuring the integrity and success of their scientific endeavors.

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